

Application Note: Protocol for Preparing Mifepristone-d3 Stock and Working Solutions

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Compound of Interest

Compound Name: Mifepristone-d3

Cat. No.: B15611157

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation of stock and working solutions of **Mifepristone-d3**. **Mifepristone-d3** is the deuterium-labeled version of Mifepristone and is commonly used as an internal standard for the quantification of Mifepristone in biological samples using mass spectrometry (GC-MS or LC-MS).^{[1][2]} Accurate preparation of these solutions is critical for achieving reliable and reproducible analytical results. This protocol outlines the necessary materials, step-by-step procedures for solution preparation, and guidelines for proper storage and handling.

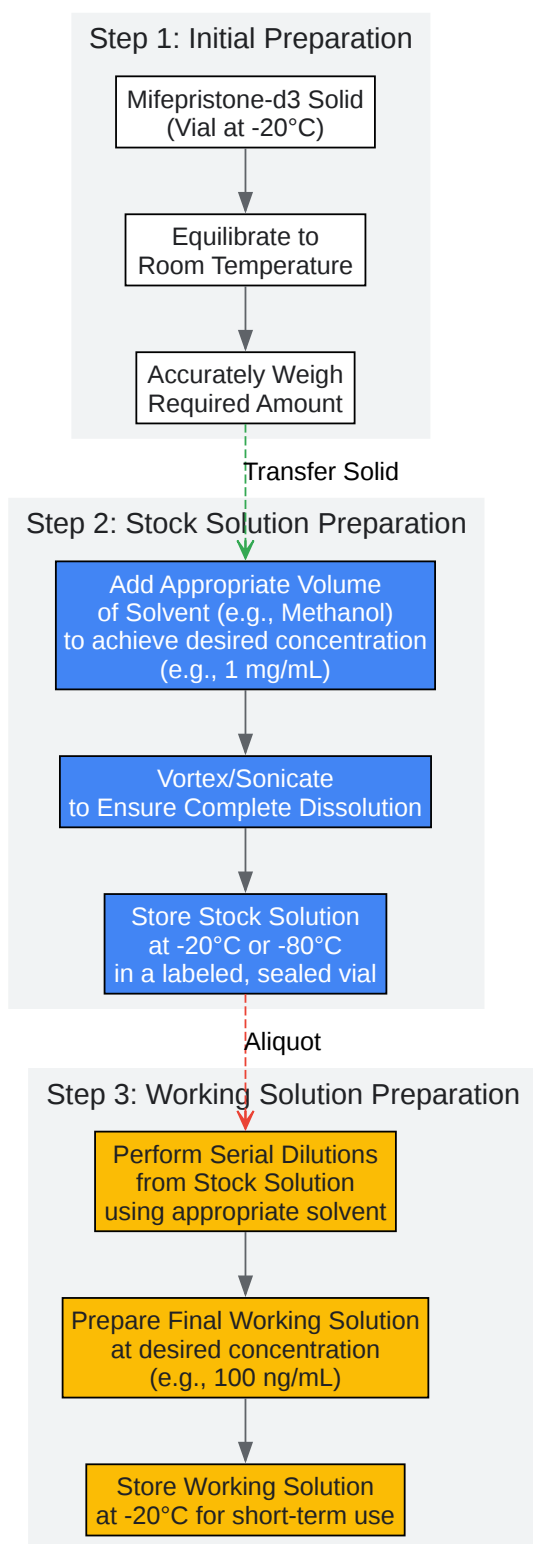
Compound Data and Physical Properties

A summary of the key properties of **Mifepristone-d3** is provided below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Formal Name	11β-[4-(dimethylamino-d3)phenyl]-17β-hydroxy-17-(1-propynyl)-estra-4,9-dien-3-one	[1]
Molecular Formula	C ₂₉ H ₃₂ D ₃ NO ₂	[1]
Molecular Weight	432.6 g/mol	[1]
Appearance	A crystalline solid	[1]
Purity	≥95-99%	[1][3]
Solubility	Soluble in Methanol, Chloroform, Ethanol, and DMSO.[1][4] Poorly soluble in water.[5][6]	
Storage (Solid)	-20°C	[1][3]
Stability (Solid)	≥ 4 years (when stored at -20°C)	[1]

Experimental Workflow Diagram

The following diagram illustrates the overall workflow for preparing **Mifepristone-d3** stock and working solutions from the neat (solid) material.



Mifepristone-d3 Solution Preparation Workflow

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Mifepristone-d3 | CAS | LGC Standards [lgcstandards.com]
- 4. Mifepristone = 98 84371-65-3 [sigmaaldrich.com]
- 5. Mifepristone | C₂₉H₃₅NO₂ | CID 55245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ijpsr.info [ijpsr.info]
- To cite this document: BenchChem. [Application Note: Protocol for Preparing Mifepristone-d3 Stock and Working Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15611157#protocol-for-preparing-mifepristone-d3-stock-and-working-solutions]

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